Alcesefoliside: A Technical Overview of its Chemical Properties and Biological Activities

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Compound of Interest		
Compound Name:	Alcesefoliside	
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Abstract

Alcesefoliside, a rare flavonol tetraglycoside, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical identity, alongside a detailed exploration of its biological activities, with a particular focus on its antioxidant and hepatoprotective properties. This document summarizes key quantitative data, outlines experimental methodologies from pivotal studies, and presents a visual representation of its mechanism of action.

Chemical Identity

Alcesefoliside is chemically identified by the following properties:

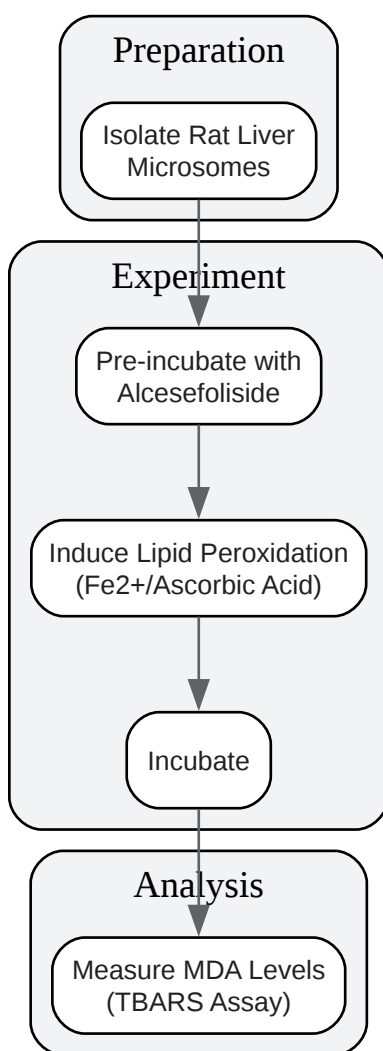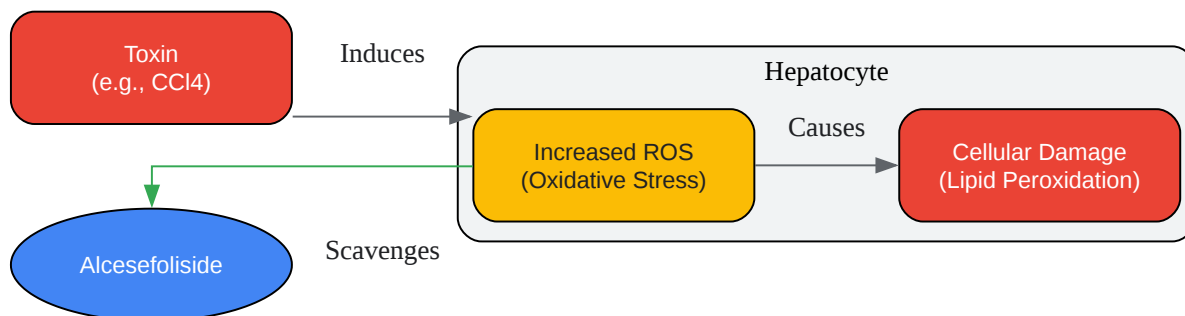| Property	Value	Citation
CAS Number	124151-38-8	
Molecular Formula	C33H40O20	
Molecular Weight	756.66 g/mol	
IUPAC Name	2-(3,4-dihydroxyphenyl)-3-[[(2S,3R,4S,5R,6R)-4,5-dihydroxy-3-[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyl-oxan-2-yl]oxy-6-[[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyl-oxan-2-yl]oxymethyl]oxan-2-yl]oxy]-5,7-dihydroxy-chromen-4-one	
Synonyms	Quercetin 3-O-α-L-rhamnopyranosyl-(1→2)-[α-L-rhamnopyranosyl-(1→6)]-β-D-galactopyranoside	[1]
Class	Flavonol Glycoside	
Appearance	Yellow powder	
Source	Isolated from plants such as Rubus alceifolius Poir., Astragalus monspessulanus, and Nitraria sibirica Pall.	

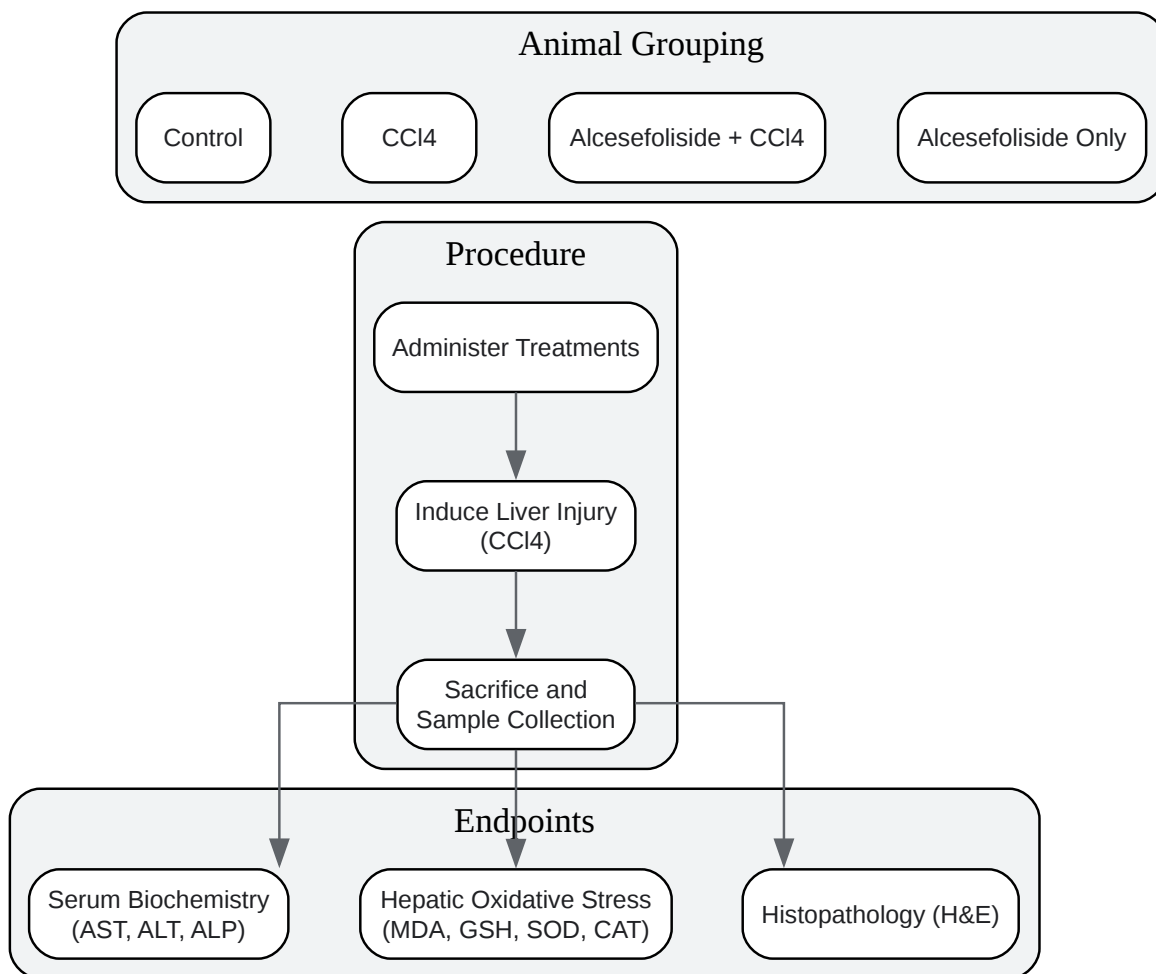# Biological Activity and Mechanism of Action

Alcesefoliside has demonstrated significant antioxidant and cytoprotective effects in both in vitro and in vivo models.[1] Its primary mechanism of action is attributed to its ability to scavenge free radicals and mitigate oxidative stress.[1][2]

Antioxidant and Hepatoprotective Effects

Studies have shown that **Alcesefoliside** protects against chemically-induced liver damage by reducing lipid peroxidation and enhancing the endogenous antioxidant defense systems.[1][3] In models of carbon tetrachloride (CCl4)-induced hepatotoxicity, **Alcesefoliside** treatment has been shown to normalize elevated serum enzyme levels and restore depleted glutathione (GSH) levels.[1][4]

The proposed mechanism for its hepatoprotective activity involves the direct scavenging of reactive oxygen species (ROS) generated by toxins like CCl4, thereby preventing damage to cellular macromolecules, including lipids, proteins, and DNA.[1][3]

Toxin
(e.g., CCl4)

Induces

Hepatocyte

Increased ROS
(Oxidative Stress)

Causes

Cellular Damage
(Lipid Peroxidation)

Alcesefoliside

Scavenges

Preparation

Isolate Rat Liver
Microsomes

Experiment

Pre-incubate with
Alcesefoliside

Induce Lipid Peroxidation
(Fe2+/Ascorbic Acid)

Incubate

Analysis

Measure MDA Levels
(TBARS Assay)

Animal Grouping

Control

CCl4

Alcesefoliside + CCl4

Alcesefoliside Only

Procedure

Administer Treatments

↓

Induce Liver Injury (CCl4)

↓

Sacrifice and Sample Collection

Endpoints

Serum Biochemistry (AST, ALT, ALP)

Hepatic Oxidative Stress (MDA, GSH, SOD, CAT)

Histopathology (H&E)

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References

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